

C.I. Acid Brown 83 (CAS RN: 13011-68-2): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid brown 83

Cat. No.: B599919

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **C.I. Acid Brown 83**, a synthetic dye with the CAS registry number 13011-68-2. The document details its chemical and physical properties, toxicological data, and established experimental protocols. While primarily utilized in the textile and leather industries, its classification as a fluorescent dye and chemical stain suggests potential applications in biological research. This guide aims to serve as a foundational resource for professionals interested in the further investigation and application of this compound.

Chemical and Physical Properties

C.I. Acid Brown 83 is a complex organic molecule, classified as a double azo, metal complex dye.^[1] Its structure incorporates a copper atom, contributing to its color and stability.

Table 1: General and Physical Properties of **C.I. Acid Brown 83**

Property	Value	Reference(s)
CAS Registry Number	13011-68-2	[1]
C.I. Name	Acid Brown 83	[1]
C.I. Number	20250	[1]
Molecular Formula	C ₁₈ H ₁₃ N ₆ NaO ₈ S	[1]
Molecular Weight	496.39 g/mol	[1]
Appearance	Light brown to brown powder	[2]
Solubility in Water	Soluble, forming a yellow-brown solution	[1][2]
Solubility in Ethanol	Insoluble	[1][2]
Behavior in Strong Acid (H ₂ SO ₄)	Dissolves to form an orange-brown solution, which turns yellow-brown upon dilution	[1][2]

Toxicological Profile

The toxicological data for **C.I. Acid Brown 83** indicates a relatively low acute toxicity. However, there are concerns regarding its potential mutagenicity.

Table 2: Toxicological Data for **C.I. Acid Brown 83**

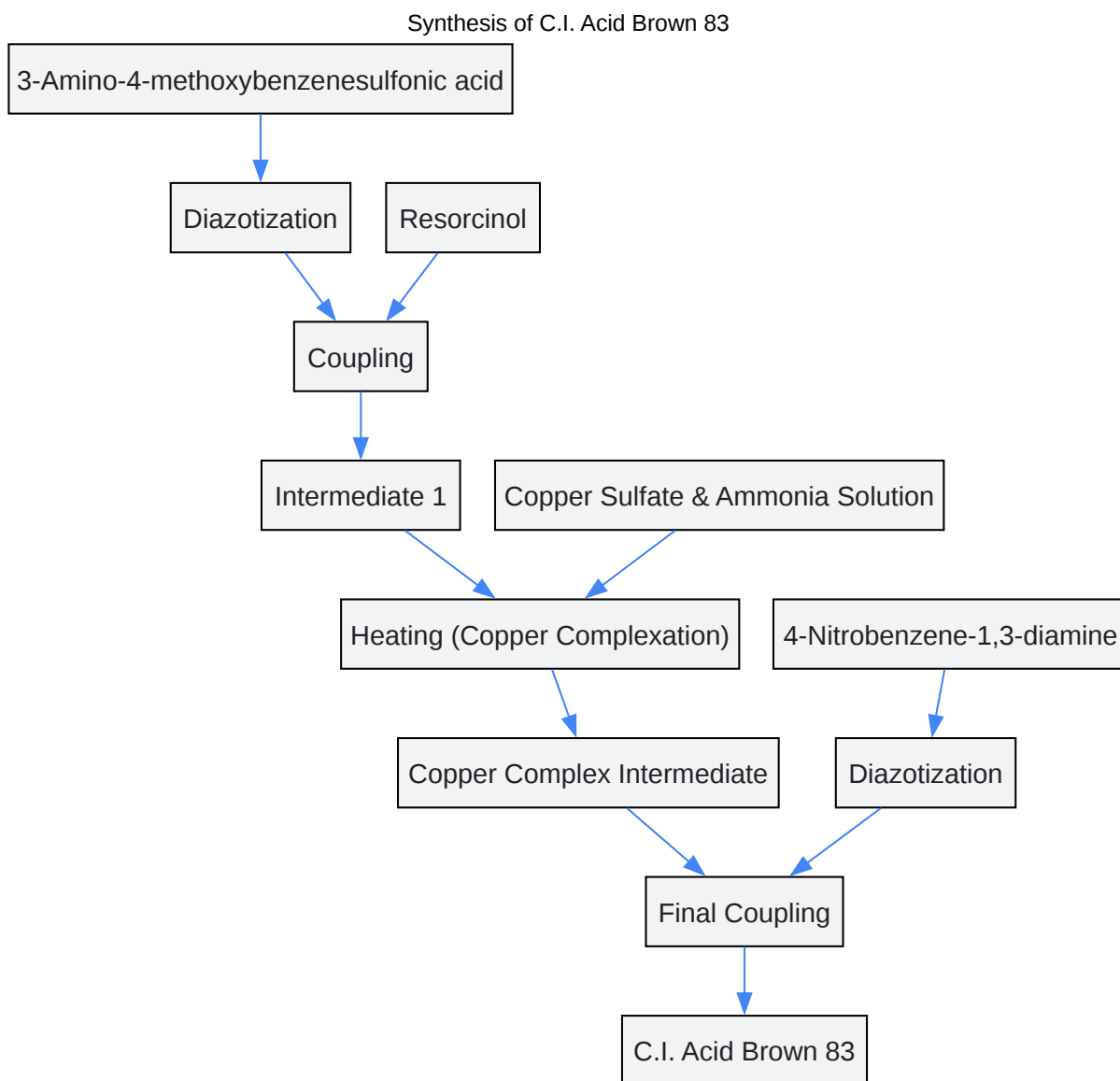
Test	Result	Reference(s)
Acute Oral Toxicity (LD ₅₀ , rat)	> 2000 mg/kg	[3]
Primary Skin Irritation (rabbit)	Non-irritating	[3]
Primary Mucous Membrane Irritation (rabbit eyes)	Non-irritating	[3]
Sensitization	Not a sensitizer	[3]
Genotoxicity	Evidence of genotoxicity in some Ames tests; positive for chromosome aberration; weakly positive for sister chromatide exchange.	[2]
Carcinogenicity Nomination	Nominated for carcinogenicity testing due to potential for human exposure and being a source of mutagens after leather coloring processes.	[4]

Experimental Protocols

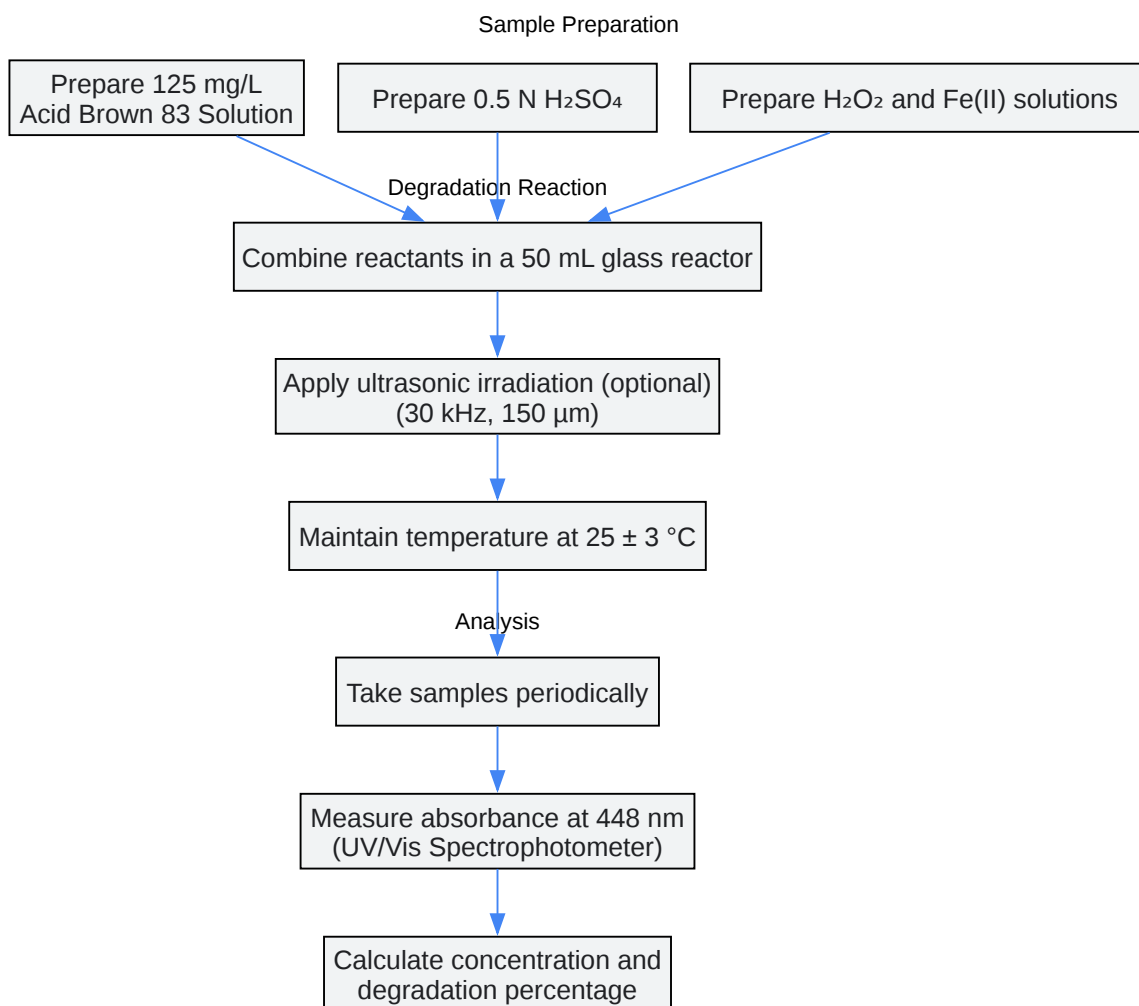
Synthesis of C.I. Acid Brown 83

The manufacturing process for **C.I. Acid Brown 83** involves a multi-step chemical synthesis.[1]
The general workflow is outlined below.

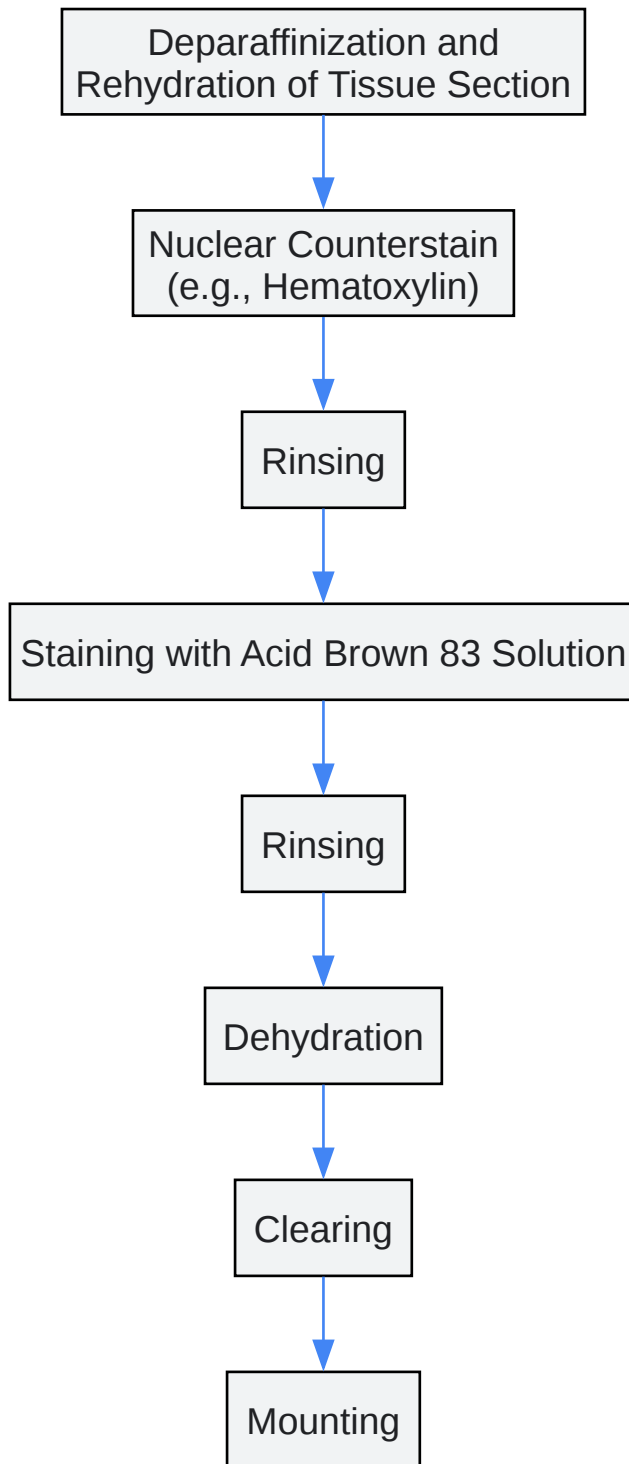
Diagram 1: Synthesis Workflow for **C.I. Acid Brown 83**



Degradation Kinetics Experimental Workflow



General Histological Staining Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. d.docksci.com [d.docksci.com]
- 3. dyespigments.net [dyespigments.net]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [C.I. Acid Brown 83 (CAS RN: 13011-68-2): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599919#c-i-acid-brown-83-cas-number-13011-68-2-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com